

# zimlovisertib DAS28-CRP results validation

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## Compound Focus: Zimlovisertib

CAS No.: 1817626-54-2

Cat. No.: S539190

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## Understanding DAS28-CRP Validation

The Disease Activity Score in 28 joints using C-reactive protein (DAS28-CRP) is a composite measure used to quantify RA disease activity. Its validity is often established by comparing it to the longer-established DAS28 using erythrocyte sedimentation rate (DAS28-ESR) and by correlating it with objective measures of disease progression, such as radiographic damage and physical function [1].

The table below summarizes key findings from validation studies:

| Aspect of Validation                      | Key Findings  | Supporting Evidence  |
|---|---|--|
| Agreement with DAS28-ESR                  | "Suboptimal" to "moderate" agreement in categorizing patients; DAS28-CRP often yields lower scores and may underestimate disease activity if DAS28-ESR cut-offs are used [2]. | $\kappa = 0.42-0.465$ (moderate agreement) [3] [4].  |
| Correlation with Radiographic Progression | A validated trend shows decreased radiographic progression across DAS28-CRP response states (good, moderate, none) in patients treated with effective therapy [1].            | Radiographic scores (erosion, joint space narrowing) showed a significant trend (p-value not reported in extract) [1]. |

| Aspect of Validation                          | Key Findings  | Supporting Evidence   |
|---|---|---|
| <b>Correlation with Physical Function</b>     | Improvements in DAS28-CRP correlate with improvements in physical function, as measured by the Health Assessment Questionnaire Disability Index (HAQ-DI) [1]. | Similar trends in HAQ-DI were observed across response states for both DAS28-CRP and DAS28-ESR [1]. |
| <b>Correlation with Synovial Inflammation</b> | A statistically significant but weak positive correlation exists between DAS28-CRP and direct histological evidence of inflammation in the synovium [5] [6].  | Spearman's rho = 0.23, CI 0.09–0.37, p = 0.0011 [5] [6].  |

## Experimental Protocols for Validation

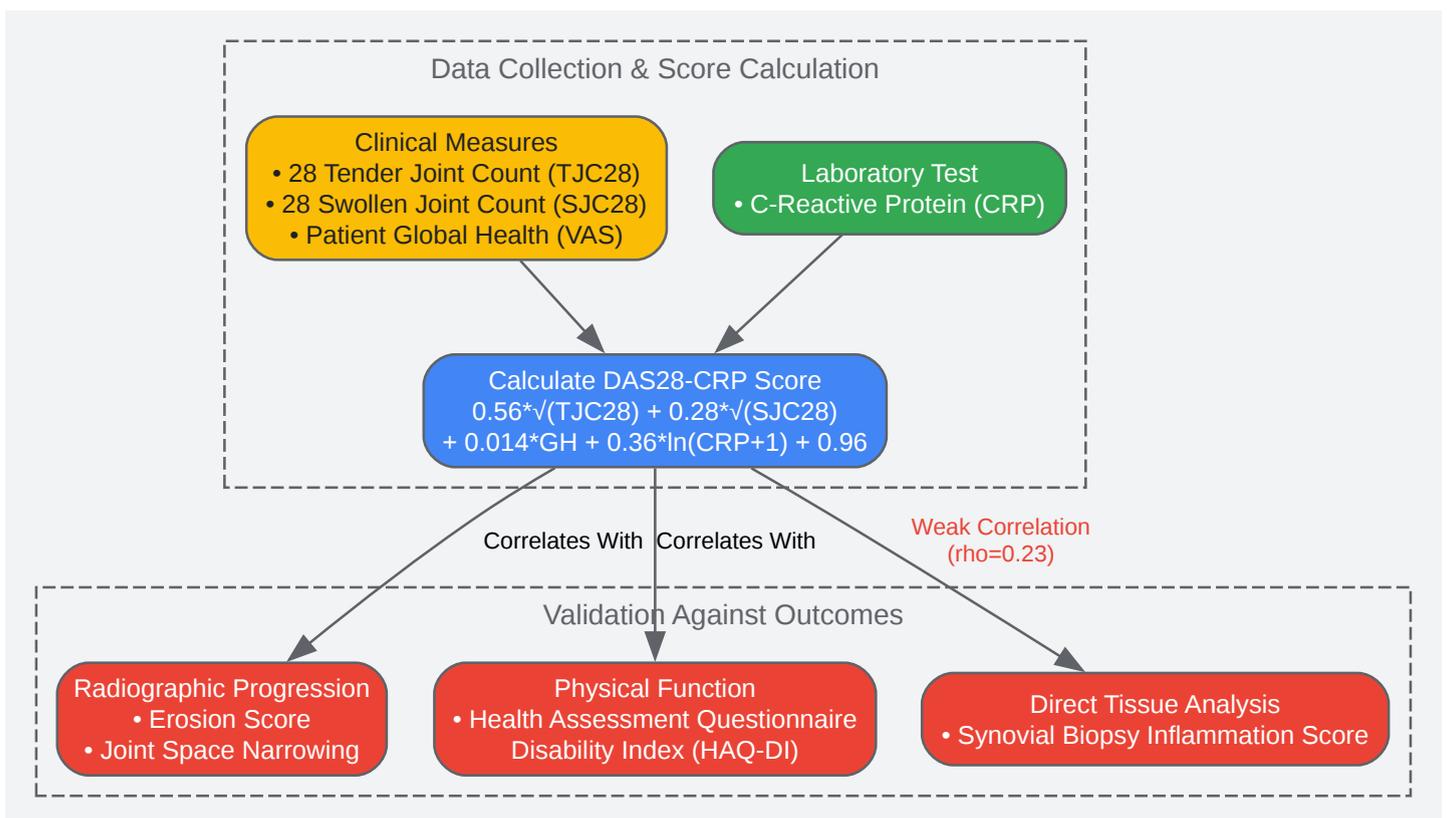
The validation of DAS28-CRP in clinical trials typically involves several key methodologies, as detailed in the 2008 analysis of abatacept trials [1]:

- **Data Collection:** In randomized, double-blind, placebo-controlled trials, efficacy assessments are performed prior to drug infusion. The following data are collected:
  - **Tender Joint Count (TJC28)** and **Swollen Joint Count (SJC28):** Physical examination of 28 specific joints.
  - **Patient Global Health (GH):** Patient's self-assessment of disease activity on a 100 mm visual analogue scale (VAS).
  - **Acute Phase Reactants:** Blood samples are taken to measure **C-reactive protein (CRP)** in mg/L and **Erythrocyte Sedimentation Rate (ESR)** in mm/h.
- **DAS28 Calculation:**
  - **DAS28-CRP** =  $0.56 * \sqrt{(TJC28)} + 0.28 * \sqrt{(SJC28)} + 0.014 * GH + 0.36 * \ln(CRP+1) + 0.96$
  - **DAS28-ESR** =  $0.56 * \sqrt{(TJC28)} + 0.28 * \sqrt{(SJC28)} + 0.014 * GH + 0.70 * \ln(ESR)$
- **Validation Analyses:**

- **Criterion Validity:** The agreement between DAS28-CRP and DAS28-ESR is assessed by cross-classifying patients based on their **EULAR response criteria** (good, moderate, non-responder) and remission rates (DAS28 <2.6). Statistical measures like the Kappa coefficient ( $\kappa$ ) and Bland-Altman plots are used [1].
- **Construct Validity:** This assesses how well DAS28-CRP reflects actual disease damage. Trends in **radiographic progression** (e.g., using the Genant-modified Sharp scoring system for joint erosion) and **physical function** (Health Assessment Questionnaire Disability Index, HAQ-DI) are analyzed across the different EULAR response states defined by DAS28-CRP [1].

## DAS28-CRP Relationship to Disease Activity

The following diagram illustrates the workflow and components involved in DAS28-CRP validation, showing how clinical measures and lab tests feed into the score and how it is validated against long-term outcomes.



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## Important Limitations to Consider

When using DAS28-CRP to present results for an investigational drug like **zimlovisertib**, it is critical to account for its known limitations:

- **Risk of Underestimation:** DAS28-CRP has been shown to yield slightly lower scores than DAS28-ESR [5] [2]. Using the standard DAS28-ESR threshold for remission (<2.6) for DAS28-CRP may therefore overstate remission rates. Some studies suggest using a lower, specific cut-off for DAS28-CRP [3] [4].
- **Imperfect Correlation with Inflammation:** A significant proportion of patients (49.4% in one study) with normal CRP levels were found to have histological evidence of synovial inflammation upon biopsy [5] [6]. This indicates that a patient can have active inflammatory disease despite a normal CRP, a key component of the score.
- **Component Subjectivity:** The joint counts and patient global assessment components of the DAS28 are subjective and can introduce variability [5] [6].

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To cite this document: Smolecule. [zimlovisertib DAS28-CRP results validation]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b539190#zimlovisertib-das28-crp-results-validation>]

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